



### No Information Available for "lacvita-d10"

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	lacvita-d10	
Cat. No.:	B12409026	Get Quote

An extensive search for the compound "**lacvita-d10**" has yielded no results in publicly available scientific literature, clinical trial databases, or pharmacological resources. This suggests that "**lacvita-d10**" may be:

- A misspelled name: The intended compound may have a different spelling.
- An internal or preclinical codename: The substance may be in a very early stage of development and not yet disclosed in public forums.
- A discontinued or non-existent compound: The development of the compound may have been terminated, or it may be a hypothetical substance.

The search results did identify information related to "D10," which is a common abbreviation for a 10% dextrose solution. Dextrose is a simple sugar (D-glucose) used medically to provide calories and treat hypoglycemia. Its mechanism of action is well-understood and involves its role as a primary energy substrate for cellular respiration.

Mechanism of Action: D-Glucose (Dextrose)

D-glucose serves as the principal energy source for most living organisms.[1] Its metabolism, primarily through glycolysis and the citric acid cycle, generates adenosine triphosphate (ATP), the main energy currency of the cell.[1]

Upon entering a cell, glucose is phosphorylated to glucose-6-phosphate by the enzyme hexokinase.[1] This initial step traps glucose within the cell and primes it for further breakdown. The subsequent multi-step glycolytic pathway ultimately yields pyruvate, ATP, and NADH.[1] In



the presence of oxygen, pyruvate enters the mitochondria to be completely oxidized to carbon dioxide and water, producing a substantial amount of additional ATP.[1]

Intravenous administration of dextrose solutions results in 100% bioavailability, with peak plasma concentrations of oral glucose being reached within 40 minutes.[1][2]

Due to the lack of specific information for "**lacvita-d10**," it is not possible to provide the requested in-depth technical guide, including data tables, experimental protocols, and signaling pathway diagrams. Should a more accurate name or additional identifying information become available, a new search can be initiated.

### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

## References

- 1. go.drugbank.com [go.drugbank.com]
- 2. reference.medscape.com [reference.medscape.com]
- To cite this document: BenchChem. [No Information Available for "lacvita-d10"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12409026#iacvita-d10-mechanism-of-action]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com